

N-Desmethyl Azithromycin B as an impurity of Azithromycin.

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Compound of Interest

Compound Name: *N-Desmethyl Azithromycin B*

Cat. No.: *B13851173*

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Title: Comprehensive Analytical and Mechanistic Whitepaper on **N-Desmethyl Azithromycin B**: Impurity Profiling, Structural Causality, and Chromatographic Resolution

Executive Summary

In the landscape of macrolide antibiotic manufacturing and quality control, the characterization of related substances is critical for ensuring drug efficacy and patient safety. Azithromycin, a broad-spectrum 15-membered azalide, is prone to a complex degradation and synthetic byproduct profile. Among these, **N-Desmethyl Azithromycin B** (CAS: 857078-26-3) represents a highly specific, structurally nuanced impurity[1][2].

This whitepaper provides an in-depth technical analysis of **N-Desmethyl Azithromycin B**. By examining its structural divergence from the parent active pharmaceutical ingredient (API), the mechanistic causality of its formation, and the advanced High-Performance Liquid Chromatography (HPLC) protocols required for its isolation, this guide serves as an authoritative framework for pharmaceutical laboratories conducting ANDA/DMF filings and stability studies.

Structural Characterization and Mechanistic Origins

Structural Divergence

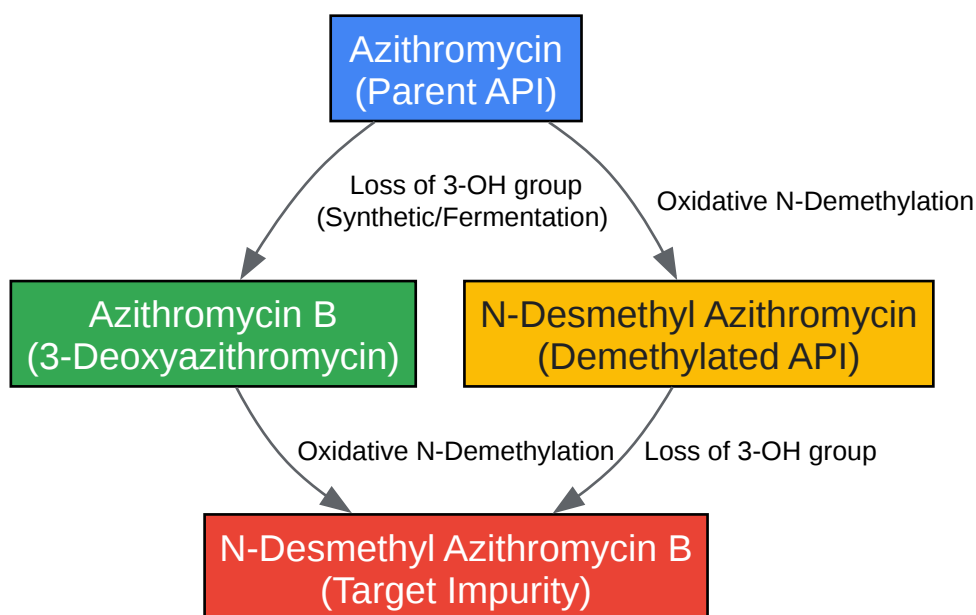
Azithromycin functions by binding to the 50S ribosomal subunit of susceptible bacteria. Its structure features a large lactone ring, multiple hydroxyl groups, and critical nitrogen atoms (both in the azalide ring and the desosamine sugar)[1].

N-Desmethyl Azithromycin B (Molecular Formula: C₃₇H₇₀N₂O₁₁, MW: 718.96 g/mol) is a dual-variant impurity[1]. It is structurally defined by two distinct modifications compared to the parent Azithromycin:

- **Absence of the 3-Hydroxyl Group:** Like Azithromycin B (EP Impurity B, CAS 307974-61-4), it lacks the hydroxyl group at the 3-position of the macrolide ring, rendering it a "3-deoxy" derivative[3][4].
- **N-Demethylation:** It lacks a methyl group on the nitrogen atom, a modification that directly influences its solubility, basicity, and interaction with bacterial ribosomes[1].

Causality of Formation

The formation of **N-Desmethyl Azithromycin B** is not merely spontaneous; it is a product of specific chemical environments during synthesis or forced degradation. The 3-deoxy modification (yielding the "B" variant) typically originates from fermentation variations of the erythromycin precursor or incomplete oxidation during semi-synthesis[5]. The subsequent N-demethylation is an oxidative degradation pathway often triggered by environmental stress (e.g., light, heat, or oxidative excipients in formulations), making it a critical marker in stability-indicating assays[1].



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Fig 1. Mechanistic origin pathways of **N-Desmethyl Azithromycin B** from the parent API.

Physicochemical Data Summary

To facilitate rapid reference during analytical method development, the quantitative data for Azithromycin and its relevant "B" impurities are summarized below.

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Key Structural Variance
Azithromycin	83905-01-5	C ₃₈ H ₇₂ N ₂ O ₁₂	749.00 g/mol	Parent API
Azithromycin B	307974-61-4	C ₃₈ H ₇₂ N ₂ O ₁₁	733.00 g/mol	Lacks 3-OH group[3]
N-Desmethyl Azithromycin B	857078-26-3	C ₃₇ H ₇₀ N ₂ O ₁₁	718.96 g/mol	Lacks 3-OH & N-Methyl[1][2]

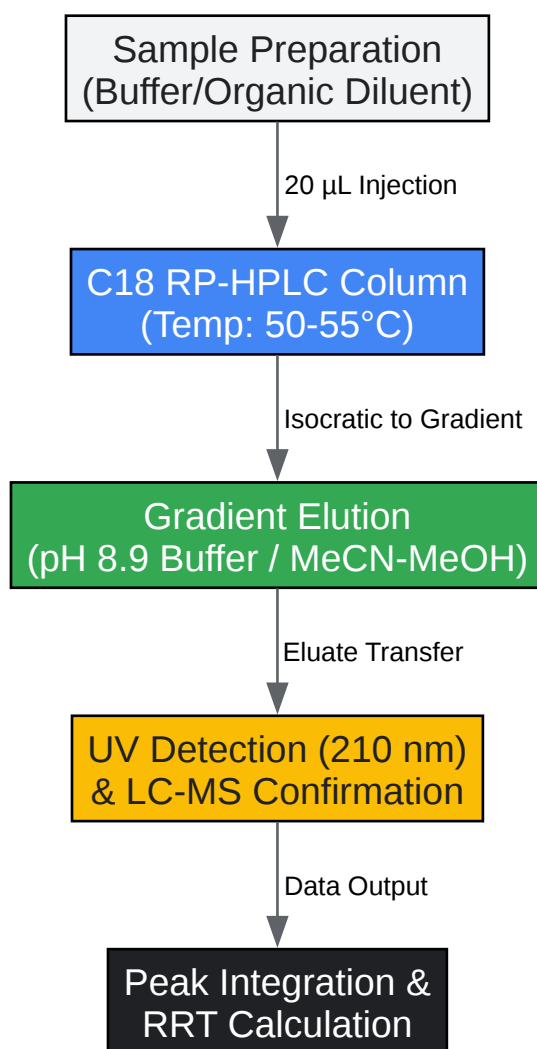
Analytical Methodology: HPLC-UV/MS Profiling

Detecting **N-Desmethyl Azithromycin B** presents a distinct analytical challenge. Macrolides lack a conjugated aromatic system, meaning they do not possess a strong UV chromophore[6].

Consequently, UV detection must be performed at the far-UV range (typically 210 nm), where the lactone carbonyl group exhibits weak end-absorption[7][8].

The Causality Behind the Method Parameters

- **Elevated Column Temperature (50°C - 55°C):** Azithromycin and its bulky derivatives suffer from poor mass transfer kinetics within the stationary phase pores at room temperature, leading to broad, tailing peaks. Elevating the temperature to 50–55°C increases analyte diffusivity, sharpening the peaks and enabling the critical resolution between closely eluting impurities[6][7].
- **High pH Mobile Phase (pH 7.5 - 8.9):** The tertiary amines on the desosamine sugar and the azalide ring have pKa values around 8.1–8.8. Using an alkaline phosphate buffer ensures these basic sites remain unionized. If run at neutral or acidic pH without ion-pairing agents, the ionized amines would interact strongly with residual silanols on the C18 column, causing severe peak tailing and loss of resolution[8][9].
- **Gradient Elution:** A complex gradient of weak aqueous buffer (e.g., 12 mM) and strong organic modifiers (Acetonitrile/Methanol blends) is required to elute the highly hydrophobic "B" impurities (which lack the polar 3-OH group) efficiently while separating earlier eluting polar degradation products.



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Fig 2. RP-HPLC analytical workflow for the isolation and detection of Azithromycin impurities.

Step-by-Step Experimental Protocol (Self-Validating System)

This protocol is synthesized from established USP/EP compendial approaches and optimized for the baseline resolution of **N-Desmethyl Azithromycin B**^{[7][8]}.

Step 1: Mobile Phase Preparation

- Mobile Phase A (Aqueous): Dissolve 1.8 g of anhydrous dibasic sodium phosphate in 1000 mL of ultra-purified LC-MS grade water. Adjust the pH precisely to 8.9 using dilute

phosphoric acid or sodium hydroxide. Filter through a 0.22 µm PVDF membrane[8].

- Mobile Phase B (Organic): Prepare a volumetric mixture of Methanol and Acetonitrile in a 1:3 ratio (250 mL Methanol : 750 mL Acetonitrile)[8].

Step 2: Standard and Sample Preparation

- Diluent: Prepare a mixture of Mobile Phase A and Mobile Phase B (e.g., 50:50 v/v) to prevent solvent shock upon injection.
- System Suitability Standard: Spike a known concentration of Azithromycin API (approx. 8.0 mg/mL) with reference standards of Azithromycin B and **N-Desmethyl Azithromycin B** (approx. 0.1% w/w relative to API)[8]. Dissolve using an ultrasonic bath for 15 minutes to ensure complete solubilization of the hydrophobic impurities.

Step 3: Chromatographic Execution

- Column: End-capped C18 reversed-phase column (250 mm × 4.6 mm, 5 µm particle size)[6][7].
- Flow Rate: 0.9 to 1.0 mL/min[7].
- Temperature: Strictly controlled at 50°C to 55°C[6][7].
- Gradient Program: Initiate with a high percentage of Mobile Phase A (e.g., 47% A / 53% B) to retain polar impurities, ramping up to a high percentage of Mobile Phase B (e.g., 28% A / 72% B) over 45-50 minutes to elute the strongly retained **N-Desmethyl Azithromycin B**[3].

Step 4: Detection and System Validation

- Monitor the eluate at 210 nm[6].
- Self-Validation Check: The method is only deemed valid if the resolution () between closely eluting critical pairs (e.g., Azithromycin B and **N-Desmethyl Azithromycin B**) is . Furthermore, the Relative Standard Deviation (RSD) of the peak areas for the impurities in the system suitability solution must be

over six replicate injections[9].

Trustworthiness and Regulatory Compliance

In accordance with ICH Q3A(R2) and Q3B(R2) guidelines, any impurity exceeding the 0.1% identification threshold in the finished drug product must be structurally elucidated and monitored[8]. Because **N-Desmethyl Azithromycin B** retains a modified macrolide core, it may exhibit altered pharmacokinetics or contribute to sub-therapeutic antibacterial pressure, potentially fostering antimicrobial resistance[1].

Therefore, utilizing high-purity reference standards (certified via ¹H-NMR, LC-MS, and FT-IR) is non-negotiable for accurate Relative Retention Time (RRT) mapping[2]. Laboratories must ensure their HPLC systems exhibit minimal dwell volume variations, as slight shifts in gradient delivery can drastically alter the RRTs of late-eluting impurities like **N-Desmethyl Azithromycin B**, leading to misidentification.

References

- Veeprho. "Azithromycin 3-Deoxy N-Desmethyl | CAS 857078-26-3." Veeprho Impurity Standards. Available at:[[Link](#)]
- National Center for Biotechnology Information. "PubChem Compound Summary for CID 71587690, Azithromycin B." PubChem. Available at:[[Link](#)]
- Journal of Chromatographic Science. "Analysis of Azithromycin and Its Related Compounds by RP-HPLC with UV Detection." Scribd. Available at:[[Link](#)]
- Silva et al. "Determination of 13 Azithromycin Impurities in Pharmaceutical Formulations by HPLC-UV." ResearchGate. Available at: [[Link](#)]
- SciELO Brazil. "Determination of 13 Azithromycin Impurities in Pharmaceutical Formulations by HPLC-UV." SciELO. Available at: [[Link](#)]
- Sphinxsai. "Development and Validation of a Precise LC Method for the Determination of Drug Release." Sphinxsai. Available at: [[Link](#)]

- Waters Corporation. "Analysis of Azithromycin on the Alliance™ iS HPLC System." Waters. Available at: [\[Link\]](#)

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Sources

- 1. CAS 857078-26-3: N-Desmethyl Azithromycin B | CymitQuimica [cymitquimica.com]
- 2. veeprho.com [veeprho.com]
- 3. bocsci.com [bocsci.com]
- 4. Azithromycin B | C₃₈H₇₂N₂O₁₁ | CID 71587690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. AZITHROMYCIN IMPURITY B | 307974-61-4 [chemicalbook.com]
- 6. scribd.com [scribd.com]
- 7. researchgate.net [researchgate.net]
- 8. scielo.br [scielo.br]
- 9. sphinxesai.com [sphinxesai.com]
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